

# Physical properties of 4-(3-methylbutoxy)benzaldehyde

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## Compound of Interest

Compound Name: 4-(3-Methylbutoxy)benzaldehyde

Cat. No.: B103168

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An In-depth Technical Guide to the Physical Properties of **4-(3-methylbutoxy)benzaldehyde**

## Introduction

**4-(3-methylbutoxy)benzaldehyde**, also known as 4-(isopentyloxy)benzaldehyde, is an aromatic aldehyde. This technical guide provides a comprehensive overview of its physical properties, drawing from available chemical data. The information is intended for researchers, scientists, and professionals in drug development and other relevant scientific fields. This document summarizes key quantitative data in a structured format and outlines a general experimental approach for its synthesis and characterization.

## Physical and Chemical Properties

The physical and chemical properties of **4-(3-methylbutoxy)benzaldehyde** are summarized in the table below. These properties are crucial for its handling, application in synthetic protocols, and for the prediction of its behavior in various chemical and biological systems.

Property	Value	Source
CAS Number	18986-09-9	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C12H16O2	<a href="#">[2]</a>
Molecular Weight	192.25 g/mol	<a href="#">[2]</a>
Boiling Point	136-137 °C (at 5 Torr)	<a href="#">[1]</a>
Density	1.003 ± 0.06 g/cm³ (Predicted)	<a href="#">[1]</a>
Synonyms	4-(Isopentyloxy)benzaldehyde, Benzaldehyde, 4-(3-methylbutoxy)-	<a href="#">[1]</a> <a href="#">[2]</a>

## Experimental Protocols

While specific experimental protocols for the determination of the physical properties of **4-(3-methylbutoxy)benzaldehyde** are not extensively detailed in the literature, a general methodology for its synthesis and characterization can be outlined based on standard organic chemistry techniques, particularly the Williamson ether synthesis.

### Synthesis of **4-(3-methylbutoxy)benzaldehyde** via Williamson Ether Synthesis

The synthesis of **4-(3-methylbutoxy)benzaldehyde** can be achieved through the reaction of 4-hydroxybenzaldehyde with 1-bromo-3-methylbutane (isoamyl bromide).

Materials:

- 4-Hydroxybenzaldehyde
- 1-Bromo-3-methylbutane
- Anhydrous Potassium Carbonate (K<sub>2</sub>CO<sub>3</sub>)
- Anhydrous N,N-Dimethylformamide (DMF)
- Ethyl acetate

- Water
- Brine (saturated aqueous NaCl solution)
- Anhydrous Sodium Sulfate (Na<sub>2</sub>SO<sub>4</sub>)

#### Procedure:

- To a solution of 4-hydroxybenzaldehyde (1.0 equivalent) in anhydrous DMF, add anhydrous potassium carbonate (1.5 - 2.0 equivalents).
- Stir the mixture at room temperature for approximately 30 minutes.
- Add 1-bromo-3-methylbutane (1.1 equivalents) dropwise to the reaction mixture.
- Heat the reaction mixture to 70-80 °C and stir for several hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and quench with water.
- Extract the aqueous layer with ethyl acetate.
- Wash the combined organic layers with water and then with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel to yield pure **4-(3-methylbutoxy)benzaldehyde**.

## Spectroscopic Characterization

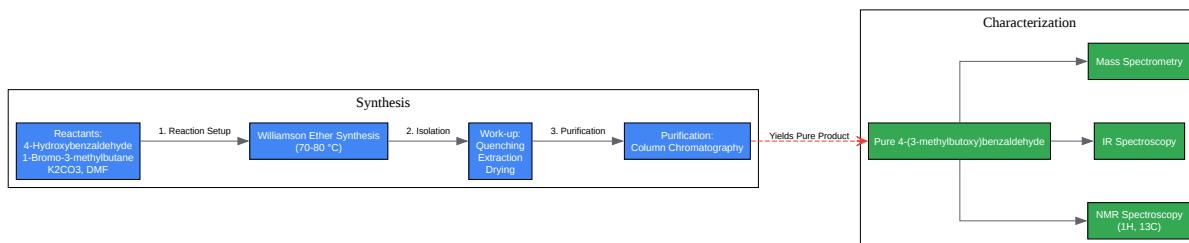
Following synthesis and purification, the identity and purity of **4-(3-methylbutoxy)benzaldehyde** would be confirmed using standard spectroscopic methods.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H and <sup>13</sup>C NMR spectra would be recorded to confirm the chemical structure. A solution of the compound in a deuterated solvent (e.g., CDCl<sub>3</sub>) would be analyzed.

- Infrared (IR) Spectroscopy: An IR spectrum would be obtained to identify the functional groups present, notably the aldehyde (C=O stretch) and the ether (C-O stretch).
- Mass Spectrometry (MS): Mass spectrometry, likely using electron ionization (EI), would be employed to determine the molecular weight and fragmentation pattern of the compound, further confirming its identity.

## Experimental Workflow Visualization

The following diagram illustrates the general workflow for the synthesis and characterization of **4-(3-methylbutoxy)benzaldehyde**.



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## References

- 1. 4-(3-METHYL-BUTOXY)-BENZALDEHYDE CAS#: 18986-09-9 [amp.chemicalbook.com]
- 2. 4-(3-METHYL-BUTOXY)-BENZALDEHYDE | 18986-09-9 [chemicalbook.com]
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